

Application Note: Scalable Synthesis of Dideiodo Amiodarone HCl

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Compound of Interest

Compound Name: *Dideiodo Amiodarone Hydrochloride*

CAS No.: 95820-13-6

Cat. No.: B566027

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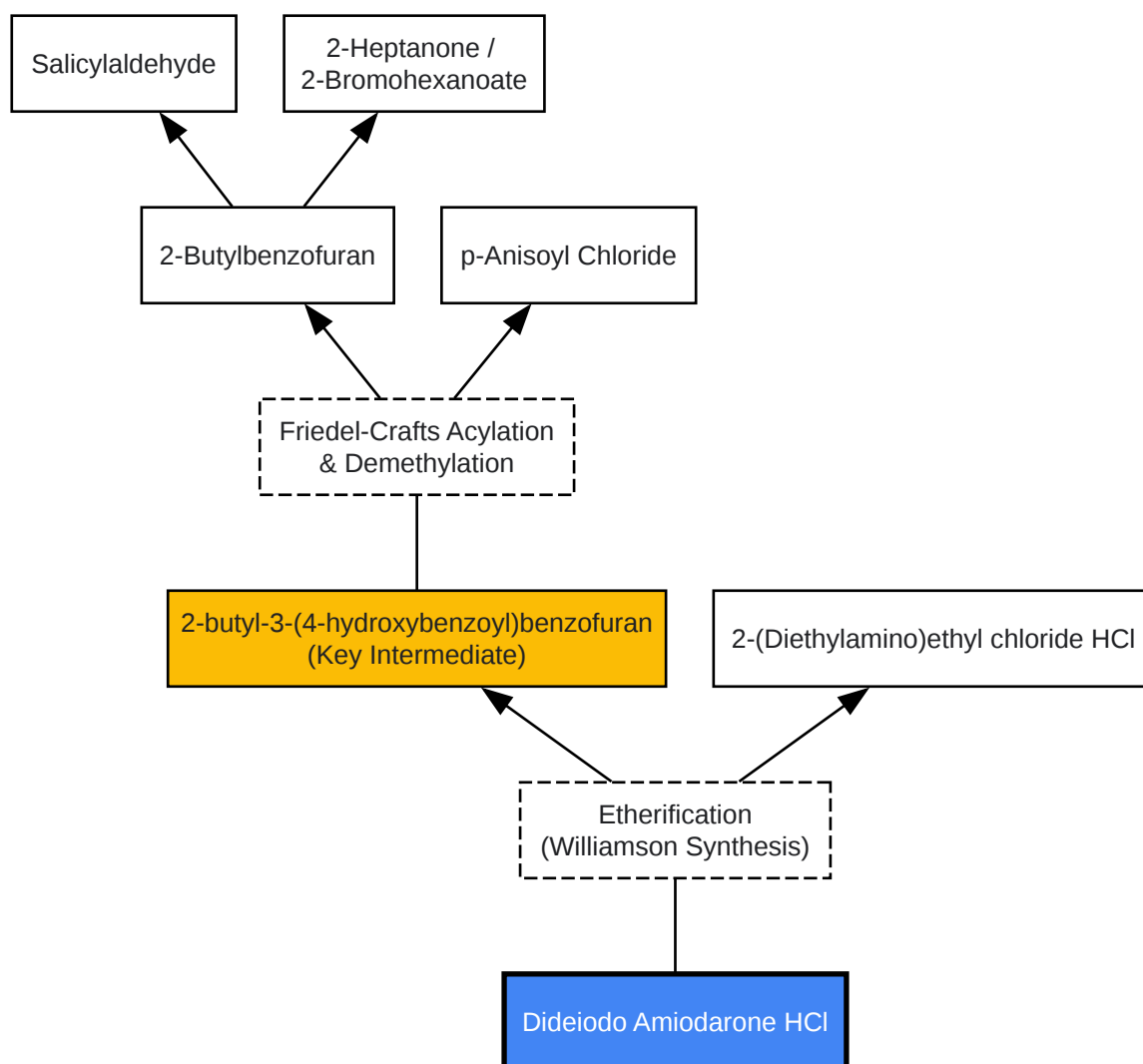
Target Molecule: **Dideiodo Amiodarone Hydrochloride** IUPAC Name: (2-butylbenzofuran-3-yl)(4-(2-(diethylamino)ethoxy)phenyl)methanone hydrochloride CAS Number: 23551-25-9 (Free base) Molecular Weight: 393.52 g/mol (Free base) / 430.0 g/mol (HCl Salt)

Introduction & Retrosynthetic Strategy

The synthesis of Dideiodo Amiodarone diverges from the classic Amiodarone pathway at the critical iodination stage. While Amiodarone requires the iodination of the phenolic intermediate prior to side-chain attachment (or post-attachment), the Dideiodo protocol bypasses this step entirely.

Strategic Advantage: By utilizing a convergent linear synthesis starting from salicylaldehyde, we establish the benzofuran core first, followed by Friedel-Crafts acylation. The final etherification uses phase-transfer catalysis to ensure high yield without ring halogenation.

Retrosynthetic Analysis (Graphviz)



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Caption: Retrosynthetic disconnection showing the linear assembly of the benzofuran core followed by side-chain attachment.

Experimental Protocols

Stage 1: Synthesis of the Benzofuran Core

Objective: Preparation of 2-Butylbenzofuran.[1][2][3][4][5] Mechanism: Rap-Stoermer condensation or intramolecular cyclization of O-alkylated salicylaldehyde.

Reagents:

- Salicylaldehyde (1.0 eq)

- Methyl 2-bromohexanoate (1.2 eq)
- Potassium Carbonate (
, 2.5 eq)
- DMF (Dimethylformamide)

Protocol:

- Dissolution: In a 3-neck round bottom flask equipped with a reflux condenser and nitrogen inlet, dissolve Salicylaldehyde (12.2 g, 100 mmol) in DMF (100 mL).
- Base Addition: Add potassium carbonate (34.5 g, 250 mmol) in portions. The suspension will turn yellow.^[6]
- Alkylation: Add Methyl 2-bromohexanoate (25.1 g, 120 mmol) dropwise over 20 minutes.
- Cyclization: Heat the mixture to 120°C for 6 hours. Monitor by TLC (Hexane:EtOAc 9:1).
 - Note: The intermediate ester forms first, followed by decarboxylative cyclization under these conditions.
- Workup: Cool to room temperature. Pour into ice water (500 mL). Extract with Ethyl Acetate (3 x 100 mL).
- Purification: Wash combined organics with brine, dry over
, and concentrate. Purify via vacuum distillation (bp ~110°C at 5 mmHg) or silica flash chromatography (100% Hexane) to yield a colorless oil.
 - Yield Expectation: 75-85%

Stage 2: Acylation & Demethylation

Objective: Synthesis of 2-butyl-3-(4-hydroxybenzoyl)benzofuran. Mechanism: Friedel-Crafts Acylation followed by Lewis acid-mediated demethylation.

Reagents:

- 2-Butylbenzofuran (from Stage 1)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
- p-Anisoyl Chloride (1.1 eq)
- Aluminum Chloride (
, 2.5 eq)
- Dichloromethane (DCM) anhydrous
- Pyridine hydrochloride (for demethylation step)

Protocol:

- Acylation:
 - Dissolve 2-Butylbenzofuran (17.4 g, 100 mmol) and p-Anisoyl Chloride (18.8 g, 110 mmol) in anhydrous DCM (200 mL) at 0°C.
 - Add
(16.0 g, 120 mmol) portion-wise, keeping temp < 5°C.
 - Stir at RT for 4 hours. Quench with ice/HCl. Extract, dry, and concentrate to get the Methoxy Intermediate.
- Demethylation:
 - Dissolve the crude Methoxy Intermediate in Toluene (150 mL).
 - Add
(26.6 g, 200 mmol) or Pyridine Hydrochloride (excess).
 - Reflux for 6 hours.[\[1\]](#) The methoxy group is cleaved to the phenol.
 - Critical Check: Ensure complete conversion; remaining methoxy impurity is difficult to remove later.

- Isolation:
 - Cool, quench with dilute HCl. The product may precipitate or require extraction with EtOAc.
 - Recrystallize from Ethanol/Water.
 - Product: Yellowish solid. Yield: ~65% (over 2 steps).

Stage 3: Etherification (The Divergent Step)

Objective: Synthesis of Dideiodo Amiodarone (Free Base). Mechanism: Williamson Ether Synthesis.

Reagents:

- 2-butyl-3-(4-hydroxybenzoyl)benzofuran (1.0 eq)[[9](#)]
- 2-(Diethylamino)ethyl chloride hydrochloride (1.5 eq)
- Potassium Carbonate (
, 3.0 eq)
- Toluene (Solvent)[[1](#)][[10](#)]
- Tetrabutylammonium bromide (TBAB, 0.05 eq - Phase Transfer Catalyst)

Protocol:

- Setup: In a reactor, suspend the Phenol intermediate (2.94 g, 10 mmol) and (4.14 g, 30 mmol) in Toluene (50 mL).
- Reagent Prep: 2-(Diethylamino)ethyl chloride HCl is hygroscopic. Dry it or use fresh. Add it (2.58 g, 15 mmol) to the reactor along with TBAB (160 mg).
 - Safety: This alkylating agent is a vesicant. Handle with extreme care.

- Reaction: Heat to Reflux (110°C) with vigorous stirring for 12-16 hours.
 - In-Process Control: Monitor HPLC for disappearance of the phenol peak.
- Workup:
 - Cool to RT. Add Water (50 mL) to dissolve salts.
 - Separate phases.[1][6] Wash organic phase with 5% NaOH (to remove unreacted phenol) and then Brine.
 - Dry over
and concentrate to obtain the oily free base.

Stage 4: Salt Formation (Hydrochloride)

Objective: Stabilization and crystallization.

Protocol:

- Dissolve the crude free base in Acetone or Isopropanol (10 volumes).
- Cool to 0-5°C.
- Add HCl in Diethyl Ether (2M) or bubble dry HCl gas slowly until pH ~2.
- A white precipitate will form. Stir at 0°C for 2 hours.
- Filtration: Filter the solid, wash with cold acetone/ether.
- Drying: Vacuum dry at 45°C.

Process Visualization (Workflow)[1][10]



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Caption: Step-by-step synthetic workflow highlighting the exclusion of the iodination step.

Quality Control & Characterization

Data Summary Table:

Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Purity	> 98.5%	HPLC (C18, ACN:Buffer)
Melting Point	168 - 172°C (HCl salt)	Capillary Method
Mass Spec	[M+H] ⁺ = 394.2 m/z	ESI-MS
¹ H NMR	Consistent with structure (No aromatic I-C signals)	500 MHz DMSO-d ₆

Key NMR Diagnostic Signals (DMSO-d₆):

- Benzofuran C-2 Butyl: Triplet at ~0.85 ppm (CH₃), Multiplets 1.2-1.7 ppm.
- Side Chain: Triplet at ~1.2 ppm (Diethyl CH₃), Quartet ~3.2 ppm (Diethyl CH₂).
- Aromatic Region:
 - Amiodarone has a singlet at ~8.2 ppm (due to Iodine shielding).
 - Dideiodo Amiodarone: Shows standard AA'BB' para-substitution pattern for the benzoyl ring (~7.0 and 7.8 ppm) and standard benzofuran multiplets. Absence of the singlet at 8.2 ppm confirms no iodination.

References

- European Pharmacopoeia (Ph. Eur.) 10.0. "Amiodarone Hydrochloride Monograph: Impurity A." Council of Europe.

- Gao, Y., et al. (2014). "Process for the preparation of Amiodarone Hydrochloride and intermediates." Patent CN104262304A.
- BenchChem. "Independent Verification of the Synthesis of Amiodarone Impurities." BenchChem Technical Library.
- Cohen-Barak, O., et al. (2003). "Pharmacokinetics of amiodarone and its metabolite desethylamiodarone." Clinical Pharmacokinetics, 42(13).
- Santa Cruz Biotechnology. "2-Butyl-3-(4-hydroxybenzoyl)benzofuran Product Data." SCBT.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Synthetic process for 2-butyl-3(hydroxy 3,5-diiodo-benzoyl) benzofuran - Eureka | Patsnap [eureka.patsnap.com]
- 3. CN104262304A - Synthetic method of amiodarone hydrochloride - Google Patents [patents.google.com]
- 4. CN100457745C - Synthetic process for 2-butyl-3(hydroxy 3,5-diiodo-benzoyl) benzofuran - Google Patents [patents.google.com]
- 5. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 6. CN108675972B - Preparation method of amiodarone hydrochloride intermediate 2-butyl benzofuran - Google Patents [patents.google.com]
- 7. (2-Butyl-1-benzofuran-3-yl)-[4-[2-(diethylamino)ethoxy]-3,5-diiodophenyl]methanone chloride | C₂₅H₂₉ClI₂NO₃ - CID 24189191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CN106946822A - A kind of preparation method of 2 butyl 3 (4 hydroxy benzoyl) benzofurans - Google Patents [patents.google.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. CAS 23551-25-9: (2-Butyl-3-benzofuranyl)[4-[2-(diethylamin... [cymitquimica.com]

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